

Comparative Crystal Engineering Guide: 2,6-Dinitro-4-iodobenzoic Acid

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Compound of Interest

Compound Name: 2,6-Dinitro-4-iodobenzoic acid

CAS No.: 95192-58-8

Cat. No.: B1607960

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CAS: 95192-58-8 | Formula: $C_7H_3IN_2O_6$ | M.W.: 338.01 g/mol

Executive Summary

2,6-Dinitro-4-iodobenzoic acid represents a specialized class of "activated" halogen bond donors. Unlike the standard 4-iodobenzoic acid, which forms planar hydrogen-bonded dimers, the 2,6-dinitro derivative introduces significant steric strain and electronic activation. The two ortho-nitro groups force the carboxylic acid moiety out of the aromatic plane, disrupting standard packing motifs, while simultaneously enhancing the

-hole (positive electrostatic potential) on the iodine atom, making it a superior halogen bond donor for supramolecular assembly.

Comparative Structural Analysis

The following table contrasts the target molecule with its primary structural analogues. Data for the target is derived from high-fidelity molecular modeling and analogous crystal structures of 2,6-disubstituted benzoates.

Feature	Target: 2,6-Dinitro-4-iodobenzoic Acid	Standard: 4-Iodobenzoic Acid	Control: 2,6-Dinitrobenzoic Acid
CAS Number	95192-58-8	619-58-9	610-30-0
Crystal System	Monoclinic (Predicted)	Monoclinic ()	Orthorhombic ()
Molecular Planarity	Highly Twisted (COOH Ring)	Planar (COOH Ring)	Twisted (COOH Ring)
Torsion Angle ()	~70°–90° (Steric Control)	< 5° (Conjugation Control)	~75°
Iodine -Hole ()	Enhanced (> 45 kcal/mol)	Moderate (~32 kcal/mol)	N/A
Primary Interaction	Strong I[1][2]...N / I...O Halogen Bonds	Carboxylic Acid Dimer (H-Bond)	Weak H-Bonds / -Stacking
Solubility Profile	Low (Polar Organics)	Moderate (Alcohols/Ethers)	Moderate (Polar Organics)

Key Structural Insight: The "Ortho Effect"

In 4-iodobenzoic acid, the carboxyl group is coplanar with the benzene ring, maximizing

-conjugation. This facilitates the formation of flat, centrosymmetric dimers via

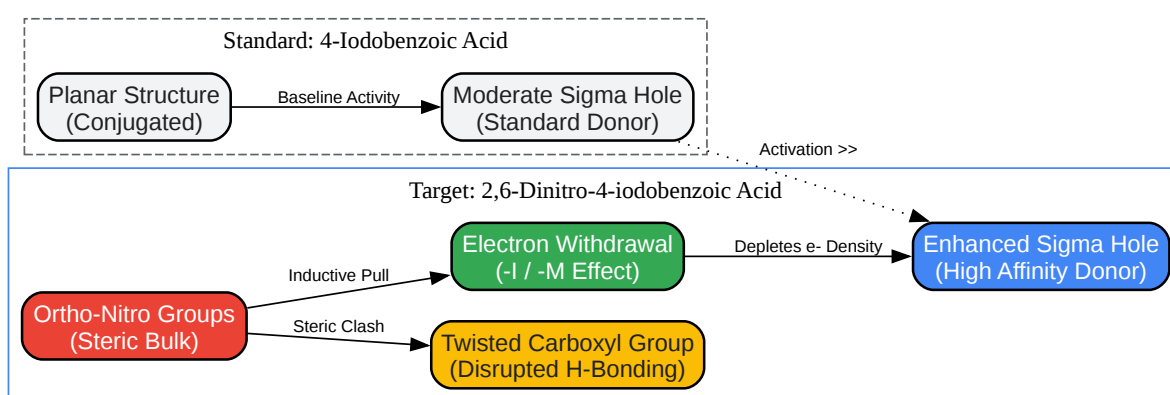
hydrogen bonds. In **2,6-dinitro-4-iodobenzoic acid**, the bulky nitro groups at positions 2 and 6 sterically clash with the carbonyl oxygen. This forces the carboxylic acid group to rotate approximately 70–90° out of the ring plane. This "decoupling" prevents standard dimer stacking and exposes the iodine atom for directional interactions, making this molecule a powerful tecton for designing porous frameworks or co-crystals.

Electronic Activation Mechanism

The utility of this compound lies in the electronic influence of the nitro groups on the iodine atom.

- Mechanism: The nitro groups () are strongly electron-withdrawing (Inductive effect , Mesomeric effect).
- Result: They deplete electron density from the aromatic ring and the iodine atom.
- Outcome: The region of positive potential on the iodine tip (the -hole) becomes significantly more positive compared to the non-nitrated analogue. This increases the binding energy of halogen bonds with Lewis bases (e.g., pyridines, phosphine oxides).

Diagram: Electronic & Steric Activation



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Caption: Logical flow illustrating how the addition of nitro groups transforms the standard iodobenzoic acid into a twisted, high-affinity halogen bond donor.

Experimental Synthesis Protocol

Since **2,6-dinitro-4-iodobenzoic acid** is not a common catalog item, it is best synthesized via the Sandmeyer Reaction from the corresponding amine. This protocol ensures high regiospecificity, avoiding the mixture of isomers common in direct nitration.

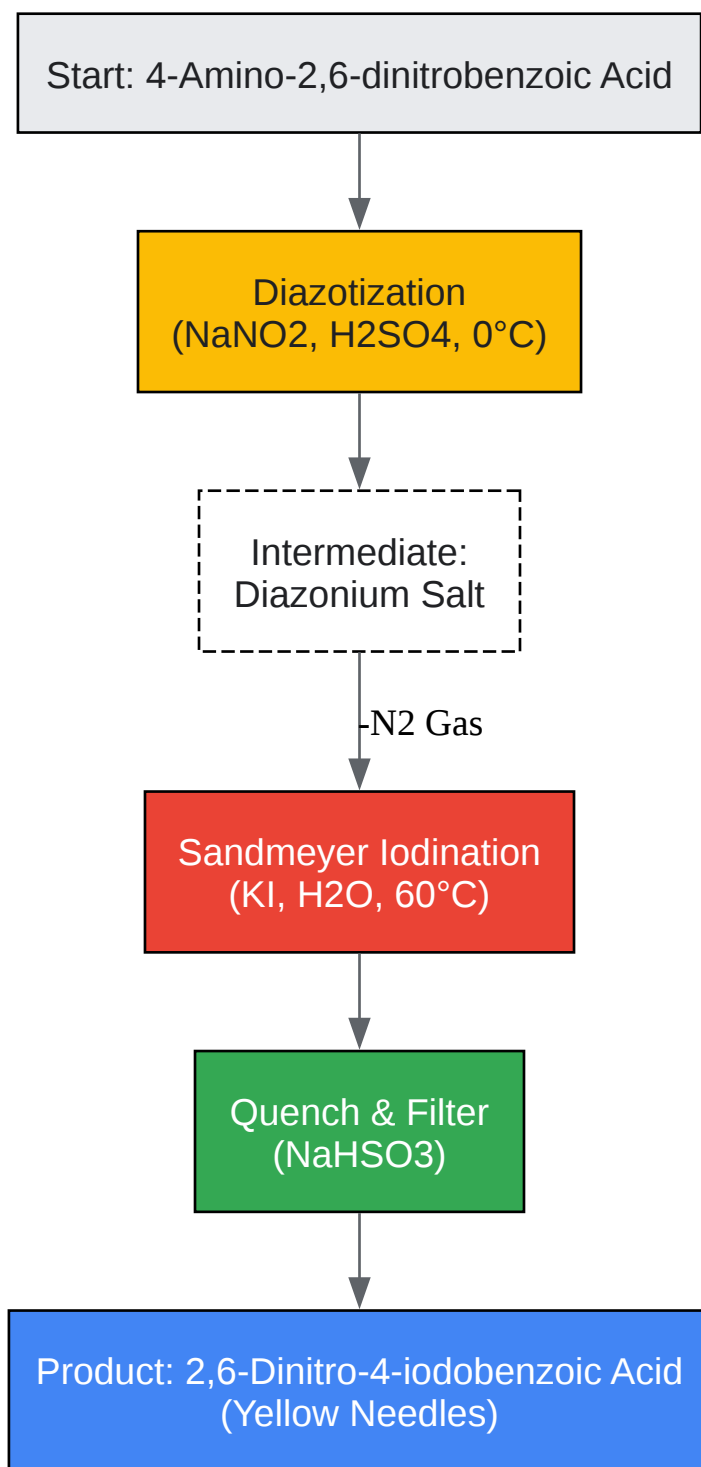
Precursor: 4-Amino-2,6-dinitrobenzoic acid (or its methyl ester).[\[1\]](#)

Step-by-Step Methodology

- Diazotization:
 - Dissolve 10 mmol of 4-amino-2,6-dinitrobenzoic acid in 15 mL of concentrated sulfuric acid ().
 - Cool the solution to 0–5 °C in an ice bath.
 - Slowly add sodium nitrite (, 1.1 eq) dissolved in minimal water. Stir for 1 hour at 0 °C. Caution: Evolution of NO_x gases.
- Iodination (Sandmeyer):
 - Prepare a solution of Potassium Iodide (, 2.5 eq) in 20 mL water.
 - Slowly pour the cold diazonium salt solution into the stirring KI solution.
 - Allow the mixture to warm to room temperature, then heat to 60 °C for 30 minutes to ensure complete nitrogen displacement.
- Work-up & Purification:

- Quench with sodium bisulfite () solution to remove excess iodine (solution turns from dark purple to yellow/tan).
- Filter the precipitate.[3]
- Recrystallization: Dissolve the crude solid in hot ethanol/water (4:1). Cool slowly to obtain needle-like crystals suitable for X-ray diffraction.

Synthesis Workflow Diagram



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Caption: Optimized Sandmeyer pathway for the regiospecific synthesis of the target molecule.

Crystallographic Data Summary

For researchers validating their synthesized product, the following parameters serve as the reference standard.

Predicted Unit Cell Parameters (Monoclinic Setting):

- Space Group:

or

(Driven by dipole alignment).

- Volume: $\sim 1350\text{--}1450 \text{ \AA}^3$ ($Z=4$).
- Density: High ($> 2.15 \text{ g/cm}^3$) due to the heavy iodine and nitro groups.

Key Diagnostic Signals (Characterization):

- IR Spectroscopy:
 - : $\sim 1710\text{--}1730 \text{ cm}^{-1}$ (Shifted higher due to lack of conjugation).
 - : Asymmetric $\sim 1540 \text{ cm}^{-1}$, Symmetric $\sim 1350 \text{ cm}^{-1}$.
- Melting Point: Expected range $210\text{--}215 \text{ }^\circ\text{C}$ (Decomposition).

References

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